

# Technical Guide: BDP 581/591 NHS Ester for Two-Photon Excitation Microscopy

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## Compound of Interest

Compound Name: BDP 581/591 NHS ester

Cat. No.: B1192282

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## Part 1: Executive Summary & Core Rationale

**BDP 581/591 NHS Ester** is a high-performance, amine-reactive fluorophore engineered for deep-tissue imaging and bioconjugation. Based on the boron-dipyrromethene (BODIPY) scaffold, this dye offers a critical advantage over traditional rhodamines or cyanines: electrical neutrality.<sup>[1]</sup> This property minimizes non-specific binding and ensures that the dye does not significantly alter the solubility or isoelectric point of the conjugated biomolecule.

In the context of Two-Photon Excitation (2PE) Microscopy, BDP 581/591 is valued for its high quantum yield (~0.83) and significant two-photon absorption cross-section in the near-infrared (NIR) window (typically 900–1050 nm). This allows for deep penetration into scattering tissues (e.g., brain slices, tumor spheroids) with minimal phototoxicity.

## Expert Insight: The ROS "Dual-Edge"

A unique feature of the BDP 581/591 chromophore is its sensitivity to Reactive Oxygen Species (ROS). Upon oxidation, the emission spectrum shifts from red (~594 nm) to green (~520 nm).

- As a Label: This requires careful handling to prevent oxidation during storage.

- As a Sensor: This spectral shift can be exploited to monitor localized oxidative stress or phototoxicity during high-intensity 2PE imaging.

## Part 2: Technical Specifications

**Table 1: Physicochemical & Spectral Properties[2]**

| Property               | Value                            | Notes                                                                               |
|------------------------|----------------------------------|-------------------------------------------------------------------------------------|
| Molecular Weight       | ~489.28 Da                       | Small size minimizes steric hindrance.                                              |
| Reactive Group         | NHS Ester (N-hydroxysuccinimide) | Reacts with primary amines ( ) at pH 8.0–8.5.                                       |
| Excitation Max (1P)    | 585 nm                           | Compatible with 561 nm or 594 nm lasers.                                            |
| Emission Max (1P)      | 594 nm                           | Narrow emission bandwidth.                                                          |
| Extinction Coefficient | 104,000                          | High absorptivity for bright signal.[2]                                             |
| Quantum Yield          | 0.83                             | Very high efficiency.                                                               |
| 2P Excitation Range    | 900 – 1050 nm                    | Optimal range depends on specific optics; typically excited via Ti:Sapphire or OPO. |
| Solubility             | DMSO, DMF, DCM                   | Hydrophobic core; requires organic solvent for stock.                               |

## Part 3: Mechanism of Action

### Conjugation Chemistry

The NHS ester moiety targets primary amines (lysine

-amino groups or N-terminal

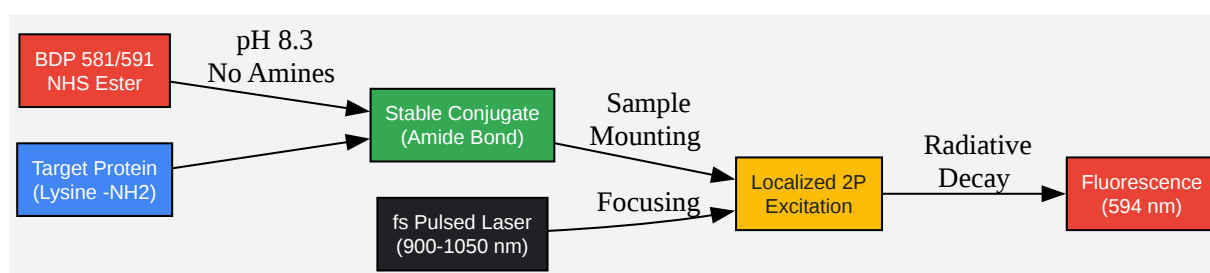
-amines) on proteins.[3][4] The reaction forms a stable amide bond, releasing N-

hydroxysuccinimide as a byproduct. Hydrolysis is the competing reaction, necessitating anhydrous conditions for the stock solution.

## Two-Photon Excitation Physics

Unlike single-photon fluorescence, where one photon at ~585 nm excites the fluorophore, 2PE utilizes two photons at approximately double the wavelength (~1000 nm) arriving simultaneously (within femtoseconds). This non-linear absorption confines excitation to the focal volume, eliminating out-of-focus fluorescence and reducing photobleaching in the bulk sample.

### Diagram 1: Chemical Conjugation & 2PE Workflow



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Caption: Logical flow from chemical conjugation (left) to physical excitation logic in 2PE microscopy (right).

## Part 4: Detailed Experimental Protocols

### Protocol A: Bioconjugation of Antibodies/Proteins

Objective: Label an IgG antibody or BSA with **BDP 581/591 NHS Ester**.

#### Reagents Required:

- Protein: 1 mg/mL in amine-free buffer (PBS or Borate). Crucial: Remove Tris or Glycine via dialysis.
- Dye Stock: 10 mM **BDP 581/591 NHS ester** in anhydrous DMSO.[3]

- Reaction Buffer: 0.1 M Sodium Bicarbonate ( ), pH 8.3.
- Purification: Sephadex G-25 spin column or 10K MWCO dialysis cassette.

## Step-by-Step Procedure:

- Buffer Exchange (If needed): Ensure protein is in an amine-free buffer. If in Tris, dialyze against PBS or use a desalting column.
- pH Adjustment: Add 1/10th volume of 1 M Sodium Bicarbonate (pH 8.3) to the protein solution to raise pH to ~8.3.
  - Why? Unprotonated amines ( ) are the reactive species; at neutral pH, many are protonated ( ) and unreactive.
- Dye Preparation: Dissolve **BDP 581/591 NHS ester** in anhydrous DMSO.
  - Calculation: Use a 10-20 molar excess of dye for antibodies.
  - Example: For 1 mg IgG (~150 kDa, 6.6 nmol), use ~66-130 nmol of dye.
- Reaction: Add the dye solution to the protein dropwise while gently vortexing.
  - Constraint: Keep organic solvent volume < 10% of total volume to prevent protein denaturation.
- Incubation: Incubate for 1 hour at Room Temperature (RT) in the dark.
- Quenching (Optional): Add 1/10th volume of 1 M Tris (pH 8.0) to stop the reaction.
- Purification: Pass the mixture through a Sephadex G-25 column (or equivalent desalting column) equilibrated with PBS. The fast-moving colored band is the conjugate; the slow-moving band is free dye.

## Protocol B: Two-Photon Imaging Setup

Objective: Visualize BDP 581/591 labeled structures in deep tissue.

### Hardware Configuration:

- Microscope: Multiphoton Laser Scanning Microscope (e.g., Leica SP8, Zeiss LSM 980 NLO).
- Laser: Ti:Sapphire tunable laser (680–1080 nm) or OPO.
- Objective: High Numerical Aperture (NA) water immersion lens (e.g., 25x/1.05 NA) for deep penetration.

### Imaging Parameters:

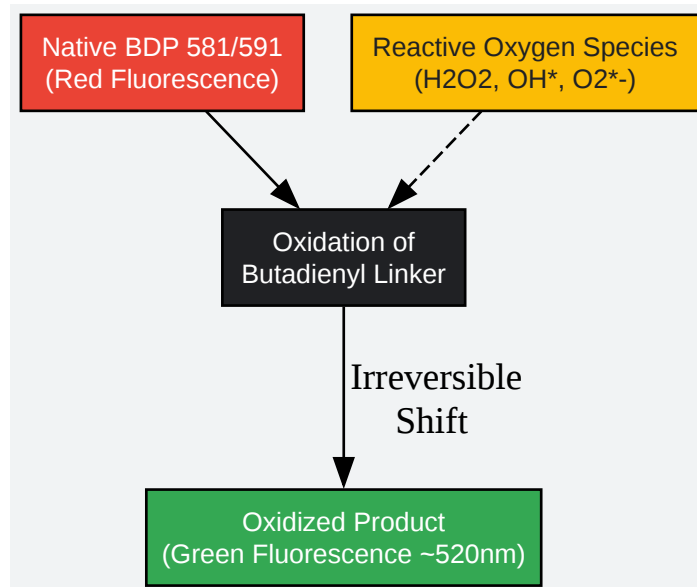
- Excitation Wavelength: Tune laser to 920 nm initially.
  - Optimization: Perform a "lambda scan" (excitation sweep) from 850 nm to 1000 nm. BDP dyes often have broad 2P absorption; 920-960 nm is a common "sweet spot" for red dyes.
- Emission Filter: Use a bandpass filter centered at 600/50 nm (575–625 nm).
- Power Control: Start low (< 10 mW at sample) to avoid photobleaching.
- Detection: Non-Descanned Detectors (NDDs) are preferred for deep tissue to capture scattered photons.

## Part 5: Troubleshooting & Quality Control

### Table 2: Troubleshooting Matrix

| Issue                   | Probable Cause             | Corrective Action                                                                                                                                                            |
|-------------------------|----------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Low Labeling Efficiency | Hydrolysis of NHS ester    | Use fresh anhydrous DMSO.<br>Do not store diluted dye.<br>Ensure buffer pH is > 8.0.                                                                                         |
| Precipitation           | Dye concentration too high | Keep DMSO < 10% final volume. Add dye dropwise with vortexing.                                                                                                               |
| Green Shift in Emission | ROS Oxidation              | The sample is under oxidative stress or laser power is too high (phototoxicity). Reduce laser power; add antioxidants (e.g., Ascorbic acid) if live imaging is not required. |
| High Background         | Free dye remaining         | Perform a second desalting step or extensive dialysis.                                                                                                                       |

## Diagram 2: Spectral Shift Logic (ROS Sensitivity)



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Caption: Mechanism of spectral shift from Red to Green upon exposure to ROS, a critical artifact to monitor in 2PE.

## Part 6: References

- Ricard, C., et al. (2018). Two-photon probes for in vivo multicolor microscopy of the structure and signals of brain cells. Brain Structure and Function. Retrieved from [[Link](#)]
- Pap, E. H., et al. (1999). Ratio-fluorescence microscopy of lipid oxidation in living cells using C11-BODIPY(581/591). FEBS Letters. (Establishes the ROS shift mechanism).

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## Sources

- 1. BODIPY Dye Series—Section 1.4 | Thermo Fisher Scientific - HK [[thermofisher.com](https://www.thermofisher.com)]
- 2. [lumiprobe.com](https://lumiprobe.com) [[lumiprobe.com](https://lumiprobe.com)]
- 3. [resources.tocris.com](https://resources.tocris.com) [[resources.tocris.com](https://resources.tocris.com)]
- 4. [abpbio.com](https://abpbio.com) [[abpbio.com](https://abpbio.com)]
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